

Personal protective equipment for handling 3-(Dimethylamino)propyl chloride hydrochloride

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Compound of Interest

Compound Name: 3-(Dimethylamino)propyl chloride hydrochloride

Cat. No.: B119427

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Essential Safety and Handling Guide for 3-(Dimethylamino)propyl Chloride Hydrochloride

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate safety, operational, and disposal information for **3-(Dimethylamino)propyl chloride hydrochloride** (CAS No. 5407-04-5).

Chemical Overview: **3-(Dimethylamino)propyl chloride hydrochloride** is a white to off-white crystalline solid.^[1] It is hygroscopic, meaning it readily absorbs moisture from the air, and is soluble in water.^[1] This compound is primarily used as an intermediate in the synthesis of pharmaceuticals and other chemicals.^[1]

Hazard Identification and Classification

This chemical is classified as hazardous.^[2] The primary hazards associated with **3-(Dimethylamino)propyl chloride hydrochloride** are summarized in the table below.

Hazard Classification	GHS Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[3][4][5][6]
Skin irritation (Category 2)	H315: Causes skin irritation[3][4]
Serious eye irritation (Category 2)	H319: Causes serious eye irritation[3][4]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[4]
Hazardous to the aquatic environment, long-term hazard (Category 3)	H412: Harmful to aquatic life with long lasting effects[3]

Signal Word: Warning[2][3][4]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to ensure personal safety when handling this substance.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[3][7]
Skin Protection	Handle with chemical-impermeable gloves that have been inspected prior to use.[3][7] Wear appropriate protective clothing to prevent skin exposure. A complete suit protecting against chemicals may be necessary depending on the concentration and amount of the substance handled.[2][7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[3] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended.[7]

Handling and Storage Procedures

Proper handling and storage are essential to maintain the integrity of the chemical and the safety of the laboratory environment.

Handling:

- Handle in a well-ventilated place.[3]
- Avoid contact with skin and eyes.[3][7]
- Avoid the formation of dust and aerosols.[3][7]
- Do not eat, drink, or smoke when using this product.[3][5][6]
- Wash hands thoroughly after handling.[3][5][6][7]

Storage:

- Store in a dry, cool, and well-ventilated place.[2][3][7]
- Keep the container tightly closed.[2][3][7]
- The substance is hygroscopic and sensitive to moisture.[1]

First-Aid Measures

In case of exposure, immediate action is required.

Exposure Route	First-Aid Procedure
If Inhaled	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
In Case of Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[3][7]
In Case of Eye Contact	Rinse cautiously with water for at least 15 minutes.[3][7] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][5][6]
If Swallowed	Rinse mouth with water.[7] Call a POISON CENTER or doctor/physician if you feel unwell. [6] Never give anything by mouth to an unconscious person.[7]

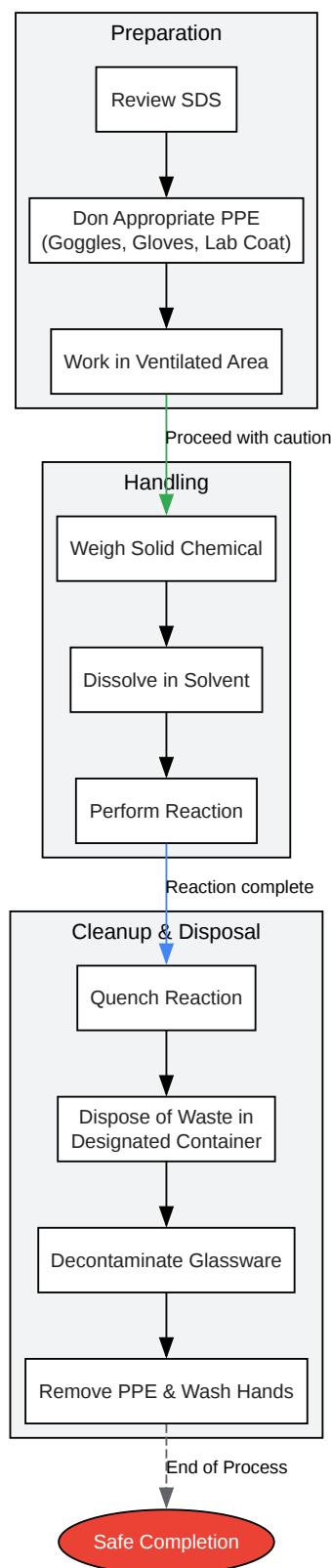
Spill and Disposal Procedures

Spill Response: In the event of a spill, use personal protective equipment and avoid dust formation.[7] Evacuate personnel to safe areas.[7] Do not let the product enter drains.[7] Pick up and arrange disposal without creating dust. Sweep up and shovel the material into suitable, closed containers for disposal.[7]

Waste Disposal: Dispose of the contents and container in accordance with local, regional, national, and international regulations.[3] Offer surplus and non-recyclable solutions to a licensed disposal company.[7] Contaminated packaging should be disposed of as an unused product.[7]

Experimental Workflow: Handling and Use

The following diagram outlines a standard workflow for handling **3-(Dimethylamino)propyl chloride hydrochloride** in a laboratory setting, from preparation to disposal.



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Caption: Standard laboratory workflow for handling **3-(Dimethylamino)propyl chloride hydrochloride**.

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